

An In-depth Technical Guide to Key Isomers of C₁₀H₁₂O₃

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Compound of Interest

Compound Name: *2-Hydroxy-2-(p-tolyl)propanoic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and biological activities of selected isomers with the molecular formula C₁₀H₁₂O₃. The information is curated to support research, development, and quality control activities in the pharmaceutical, cosmetic, and food industries.

Physicochemical Properties

The isomers of C₁₀H₁₂O₃ exhibit a range of physical and chemical properties, influencing their applications and analytical methodologies. The following tables summarize key quantitative data for four prominent isomers: Propylparaben, Anisyl acetate, 3,4-Dimethoxyacetophenone, and Coniferyl alcohol.

Table 1: Physical Properties of Selected C₁₀H₁₂O₃ Isomers

Property	Propylparaben	Anisyl acetate	3,4-Dimethoxyacetophenone	Coniferyl alcohol
CAS Number	94-13-3[1]	104-21-2[2]	1131-62-0[3][4]	458-35-5[5][6]
Molar Mass (g/mol)	180.20[1]	180.20[2]	180.20[3]	180.20[5]
Appearance	Colorless crystals or white powder[1][7]	Clear, colorless to pale-yellow liquid[8]	White crystalline powder[3]	Colorless or white solid[6]
Melting Point (°C)	96 to 99[1]	Data not available	47-54[3][4]	74[5]
Boiling Point (°C)	297[9]	270[2]	286-288[4]	163-165 (at 3 mm Hg)[10]
Density (g/cm ³)	1.0630[1]	1.116[2]	Data not available	Data not available
Solubility in Water	500 mg/L at 25 °C[7]	Insoluble[11]	Soluble in hot water[12]	Almost insoluble[5]
Refractive Index (@ 20°C)	Data not available	1.515 - 1.518[2]	1.543[13]	Data not available

Experimental Protocols

Detailed experimental protocols are crucial for the synthesis, purification, and analysis of chemical compounds. The following sections provide methodologies for the synthesis of selected C₁₀H₁₂O₃ isomers.

Synthesis of Propylparaben

Propylparaben is synthesized by the esterification of p-hydroxybenzoic acid with n-propanol.

Protocol:

- **Reaction Setup:** In a glass-lined reactor, combine p-hydroxybenzoic acid and an excess of n-propanol.
- **Catalysis:** Add a catalytic amount of a strong acid, such as sulfuric acid.[14]
- **Reflux:** Heat the mixture under reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).[14]
- **Neutralization:** After the reaction is complete, cool the mixture to room temperature and neutralize the acid catalyst with a solution of sodium hydroxide.[14]
- **Crystallization:** Cool the neutralized solution to induce the crystallization of Propylparaben. [14]
- **Purification:** The crystallized product is collected by centrifugation, washed with water, and dried under a vacuum. Further purification can be achieved by recrystallization from a suitable solvent like ethanol.[15]

Synthesis of Coniferyl Alcohol

A convenient synthesis of coniferyl alcohol can be achieved from ferulic acid.

Protocol:

- **Acetylation of Ferulic Acid:** Acetylate ferulic acid to protect the phenolic hydroxyl group.
- **Formation of Acid Chloride:** Suspend the acetylated ferulic acid in toluene and add thionyl chloride at 80°C. A catalytic amount of pyridine is then added to facilitate the formation of 4-acetylferuloyl chloride. The resulting product is a light yellow solid.[16]
- **Reduction to Alcohol:** Dissolve the 4-acetylferuloyl chloride in distilled ethyl acetate. Add sodium borohydride in portions while stirring. The reaction is monitored by TLC until completion (approximately 1.5 hours). Standard work-up yields 4-acetoxyconiferyl alcohol. [16]
- **Deacetylation:** Dissolve the 4-acetoxyconiferyl alcohol in ethanol and add a solution of sodium hydroxide. Stir the mixture for 2 hours at room temperature under a nitrogen atmosphere. Acidify the solution with hydrochloric acid and extract with ethyl acetate.

Evaporation of the solvent followed by crystallization from ethyl acetate/petroleum ether yields coniferyl alcohol as pale yellow crystals.[16]

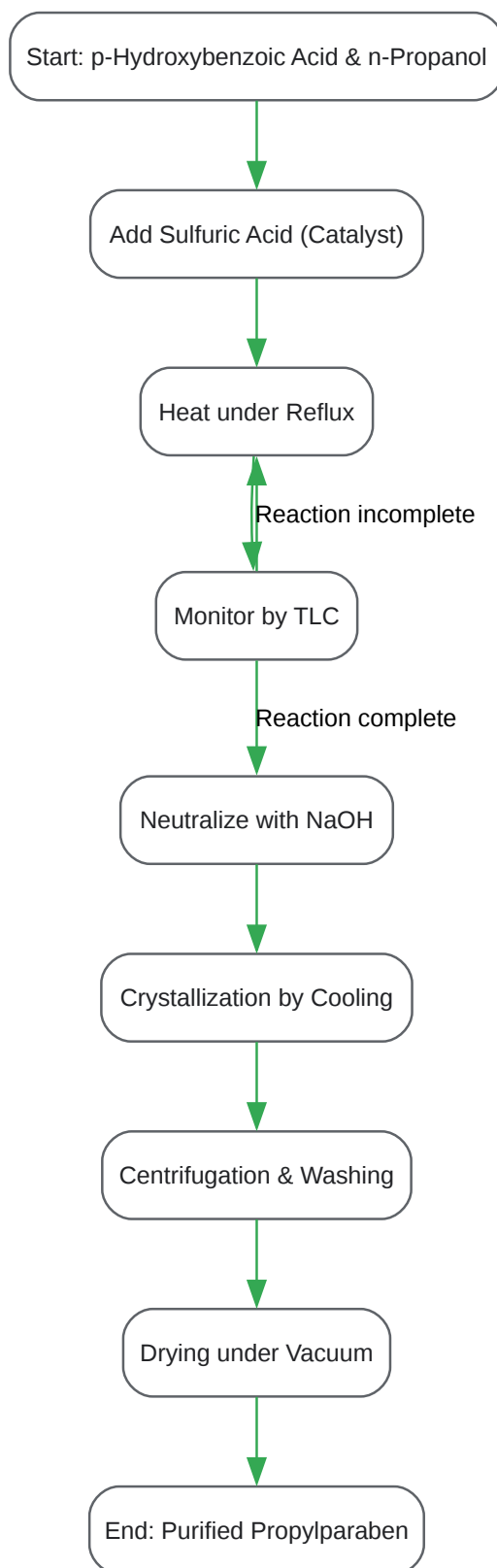
Biological Activity and Signaling Pathways

Several isomers of C₁₀H₁₂O₃ exhibit significant biological activities, making them of interest to the pharmaceutical and drug development sectors.

- Propylparaben: Widely used as an antimicrobial preservative in food, cosmetics, and pharmaceuticals due to its antifungal and antibacterial properties.[1][7]
- Anisyl acetate: Primarily used as a fragrance ingredient in perfumes and personal care products.[11]
- 3,4-Dimethoxyacetophenone: Serves as a versatile intermediate in the synthesis of various pharmaceutical compounds, including anti-inflammatory and analgesic agents.[3] It is also used in the fragrance industry.[3]
- Coniferyl alcohol: A key monolignol involved in the biosynthesis of lignin and lignans in plants.[6] It has been shown to act as a signaling molecule that regulates the phenylpropanoid pathway.[17] Exogenous application of coniferyl alcohol can induce the expression of certain transcription factors (MYB4/7) which in turn inhibit the expression of genes involved in lignin biosynthesis.[17] Furthermore, it has demonstrated anti-inflammatory, analgesic, and antifungal activities.[18][19] Recent studies have also explored its potential in improving cardiac dysfunction.[19][20]

Mandatory Visualizations

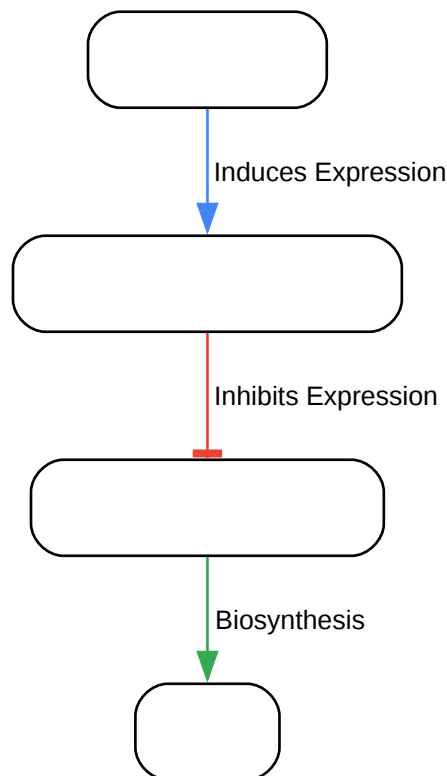
Experimental Workflow: Synthesis of Propylparaben



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Caption: Workflow for the synthesis of Propylparaben.

Signaling Pathway: Regulation of Phenylpropanoid Pathway by Coniferyl Alcohol



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Caption: Coniferyl alcohol signaling pathway.

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References

- 1. Propylparaben - Wikipedia [en.wikipedia.org]
- 2. ScenTree - p-Anisyl acetate (CAS N° 104-21-2) [scentree.co]
- 3. chemimpex.com [chemimpex.com]
- 4. 3,4-Dimethoxyacetophenone | 1131-62-0 [chemicalbook.com]

- 5. Coniferyl Alcohol [drugfuture.com]
- 6. Coniferyl alcohol - Wikipedia [en.wikipedia.org]
- 7. Propylparaben | C₁₀H₁₂O₃ | CID 7175 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. atul.co.in [atul.co.in]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. CONIFERYL ALCOHOL | 458-35-5 [chemicalbook.com]
- 11. Page loading... [guidechem.com]
- 12. Page loading... [guidechem.com]
- 13. 3',4'-dimethoxyacetophenone, 1131-62-0 [thegoodscentscopy.com]
- 14. Propylparaben synthesis - chemicalbook [chemicalbook.com]
- 15. PROPYL PARABEN - Ataman Kimya [atamanchemicals.com]
- 16. ars.usda.gov [ars.usda.gov]
- 17. Dual Mechanisms of Coniferyl Alcohol in Phenylpropanoid Pathway Regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. medchemexpress.com [medchemexpress.com]
- 20. mdpi.com [mdpi.com]
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